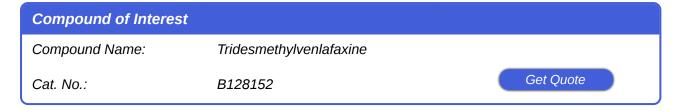


# An In-depth Technical Guide to Tridesmethylvenlafaxine: Chemical Structure, Properties, and Metabolic Profile

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## **Abstract**

Tridesmethylvenlafaxine, a tertiary metabolite of the widely prescribed serotoninnorepinephrine reuptake inhibitor (SNRI) venlafaxine, represents a key molecule in
understanding the complete metabolic fate of its parent compound. This technical guide
provides a comprehensive overview of the chemical structure, physicochemical properties, and
known metabolic pathways leading to the formation of tridesmethylvenlafaxine. While
extensive research has focused on venlafaxine and its primary active metabolite,
desvenlafaxine, this document consolidates the available technical information on
tridesmethylvenlafaxine to support further investigation into its potential pharmacological
activity and role in drug metabolism studies.

## **Chemical Structure and Identification**

**Tridesmethylvenlafaxine**, also known as N,N,O-**Tridesmethylvenlafaxine**, is the result of the complete demethylation of venlafaxine at both nitrogen and oxygen positions.

Table 1: Chemical Identifiers of Tridesmethylvenlafaxine



Identifier	Value
IUPAC Name	4-[2-amino-1-(1-hydroxycyclohexyl)ethyl]phenol
Molecular Formula	C14H21NO2
CAS Number	149289-29-2
SMILES String	C1CCC(CC1)(C(CN)C2=CC=C(C=C2)O)O
Molecular Weight	235.32 g/mol

# **Physicochemical Properties**

The physicochemical properties of **tridesmethylvenlafaxine** are crucial for its absorption, distribution, metabolism, and excretion (ADME) profile. A summary of its key computed properties is provided below.

Table 2: Computed Physicochemical Properties of Tridesmethylvenlafaxine

Property	Value
Molecular Weight	235.32 g/mol
XLogP3	1.3
Hydrogen Bond Donor Count	4
Hydrogen Bond Acceptor Count	3
Rotatable Bond Count	4
Exact Mass	235.157229 g/mol
Topological Polar Surface Area	66.8 Ų
Heavy Atom Count	17

# Metabolic Pathway of Venlafaxine to Tridesmethylvenlafaxine





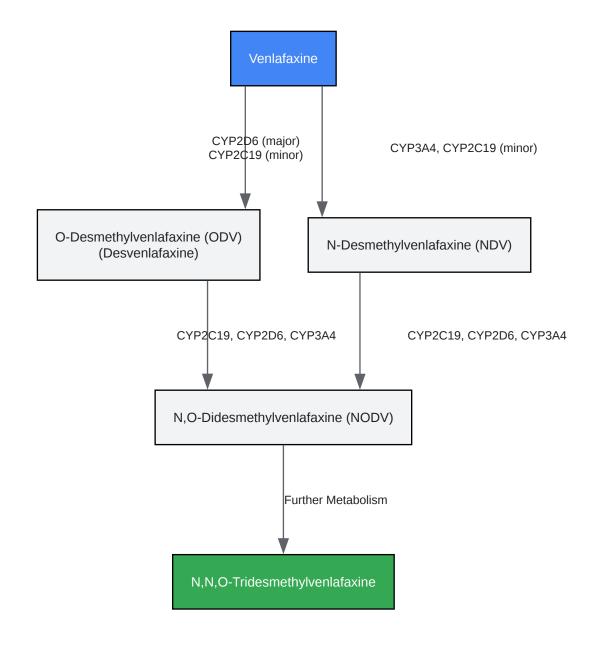


**Tridesmethylvenlafaxine** is a terminal metabolite in the complex metabolic cascade of venlafaxine. The formation of this metabolite involves sequential demethylation steps primarily mediated by the cytochrome P450 (CYP) enzyme system in the liver.

The metabolic pathway begins with the O-demethylation of venlafaxine to its major active metabolite, O-desmethylvenlafaxine (ODV or desvenlafaxine), a reaction predominantly catalyzed by the CYP2D6 isoenzyme.[1] Concurrently, N-demethylation of venlafaxine, a minor pathway, is carried out by CYP3A4 and CYP2C19, leading to N-desmethylvenlafaxine (NDV). [2]

Further metabolism of these primary metabolites leads to the formation of N,O-didesmethylvenlafaxine (NODV) from either ODV or NDV, involving CYP2C19, CYP2D6, and/or CYP3A4.[2] Finally, NODV can undergo further metabolism to form N,N,O-tridesmethylvenlafaxine.[2]







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